

Controlling particle size in 5-Aminoisophthalic acid precipitation

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Compound of Interest

Compound Name: 5-Aminoisophthalic acid

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Technical Support Center: 5-Aminoisophthalic Acid Precipitation

This technical support center provides guidance for researchers, scientists, and drug development professionals on controlling particle size during the precipitation of **5-Aminoisophthalic acid** (5-AIPA).

Frequently Asked Questions (FAQs)

Q1: What is **5-Aminoisophthalic acid** (5-AIPA)?

A1: **5-Aminoisophthalic acid** (5-AIPA) is a versatile organic compound with the chemical formula $C_8H_7NO_4$.^{[1][2]} It serves as a key intermediate in the synthesis of pharmaceuticals, dyes, and polymers.^[1] It appears as a white to light beige crystalline powder.^{[1][3]}

Q2: What are the key solubility properties of 5-AIPA?

A2: 5-AIPA is generally described as slightly soluble or insoluble in water.^{[2][4]} It exhibits better solubility in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and N,N-Dimethylformamide.^{[2][3]}

Q3: Why is controlling particle size important for 5-AIPA?

A3: The particle size of an active pharmaceutical ingredient (API) or an intermediate like 5-AIPA is a critical factor that can influence its performance and manufacturability. Variations in particle size can affect dissolution rate, bioavailability, content uniformity, and the overall quality of the final dosage form.[5]

Q4: What are the main factors that influence the particle size of 5-AIPA during precipitation?

A4: The final particle size of 5-AIPA is influenced by several process parameters, including pH, temperature, cooling rate, solvent and anti-solvent selection, mixing speed (agitation), and the concentration of 5-AIPA in the solution (supersaturation).[5][6]

Q5: What is the typical method for precipitating 5-AIPA?

A5: A common method for precipitating 5-AIPA from an aqueous solution is by acidification. After synthesizing 5-AIPA, the reaction mixture is often treated with an acid, such as hydrochloric acid (HCl), to adjust the pH to a range of approximately 3 to 3.5, which induces precipitation.[7][8]

Troubleshooting Guide

This guide addresses common issues encountered during the precipitation of **5-Aminoisophthalic acid**.

Issue 1: The precipitated particles are too large.

- Possible Cause 1: Slow cooling rate. A slow reduction in temperature allows for gradual crystal growth, leading to larger particles.[5]
 - Solution: Increase the cooling rate. Consider using a cooling bath with a lower temperature or a more efficient heat exchanger to cool the solution more rapidly.
- Possible Cause 2: Low level of supersaturation. If the concentration of 5-AIPA is only slightly above its saturation point, fewer nuclei will form, and the existing crystals will have more time to grow larger.
 - Solution: Increase the concentration of 5-AIPA in the initial solution or reduce the volume of the anti-solvent to achieve a higher degree of supersaturation.

- Possible Cause 3: Insufficient agitation. Low mixing speeds can lead to localized areas of high supersaturation, promoting the growth of existing crystals rather than the formation of new nuclei.
 - Solution: Increase the stirring speed to ensure a more uniform distribution of supersaturation throughout the vessel.

Issue 2: The precipitated particles are too small (fines).

- Possible Cause 1: Excessively rapid cooling or anti-solvent addition. A very high level of supersaturation caused by rapid cooling or fast addition of an anti-solvent can lead to rapid nucleation and the formation of a large number of very small particles.[\[5\]](#)
 - Solution: Decrease the cooling rate or add the anti-solvent more slowly and in a controlled manner. This will lower the effective supersaturation and allow for more controlled crystal growth.
- Possible Cause 2: High agitation speed. Intense mixing can lead to particle breakage (attrition), resulting in a smaller average particle size.[\[5\]](#)
 - Solution: Reduce the agitation speed, especially after the initial nucleation phase.
- Possible Cause 3: High concentration of impurities. Certain impurities can inhibit crystal growth, leading to the formation of smaller particles.
 - Solution: Ensure the purity of the starting materials and solvents. Consider a recrystallization step if necessary.

Issue 3: The particle size distribution (PSD) is too broad.

- Possible Cause 1: Inconsistent mixing. Poor mixing can create zones of varying supersaturation within the vessel, leading to the simultaneous formation of both small and large particles.
 - Solution: Optimize the agitation system to ensure uniform mixing. This may involve changing the impeller type, speed, or position.

- Possible Cause 2: Uncontrolled temperature or pH. Fluctuations in temperature or pH during the precipitation process can cause secondary nucleation events or periods of slower growth, broadening the PSD.
 - Solution: Implement precise control over the temperature and the rate of acid/anti-solvent addition to maintain consistent conditions throughout the precipitation process.
- Possible Cause 3: Ostwald Ripening. In some suspensions, smaller particles may dissolve and redeposit onto larger particles over time, a process known as Ostwald ripening, which broadens the PSD.[\[5\]](#)
 - Solution: Minimize the time the particles are held in suspension after precipitation. The addition of stabilizers or surfactants can also help to mitigate this effect.[\[5\]](#)

Data Presentation

Table 1: Physicochemical Properties of **5-Aminoisophthalic Acid**

Property	Value	References
Chemical Formula	C8H7NO4	[1] [2]
Molecular Weight	181.15 g/mol	[1] [2] [3]
Appearance	White to light beige crystalline powder	[1] [3]
Melting Point	>300 °C	[4] [8]
Water Solubility	Slightly soluble / Insoluble	[1] [2] [4]
Organic Solvent Solubility	Soluble in DMSO, ethanol, DMF	[2] [3]

Table 2: Influence of Process Parameters on Particle Size

Parameter	Effect of Increasing the Parameter	Rationale
Cooling Rate	Decrease in particle size	Faster cooling leads to higher supersaturation and rapid nucleation, forming more, smaller crystals. [5]
Agitation Speed	Decrease in particle size	Higher shear can lead to particle breakage and more uniform, smaller nuclei. [9]
Supersaturation	Decrease in particle size	Higher initial concentration promotes rapid nucleation over crystal growth. [6]
Anti-solvent Addition Rate	Decrease in particle size	Rapid addition creates high local supersaturation, favoring nucleation.
Temperature	Increase in particle size	Higher temperatures can increase solubility, leading to slower crystallization upon cooling and larger crystals.

Experimental Protocols

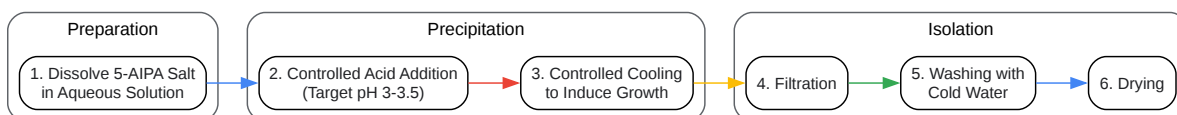
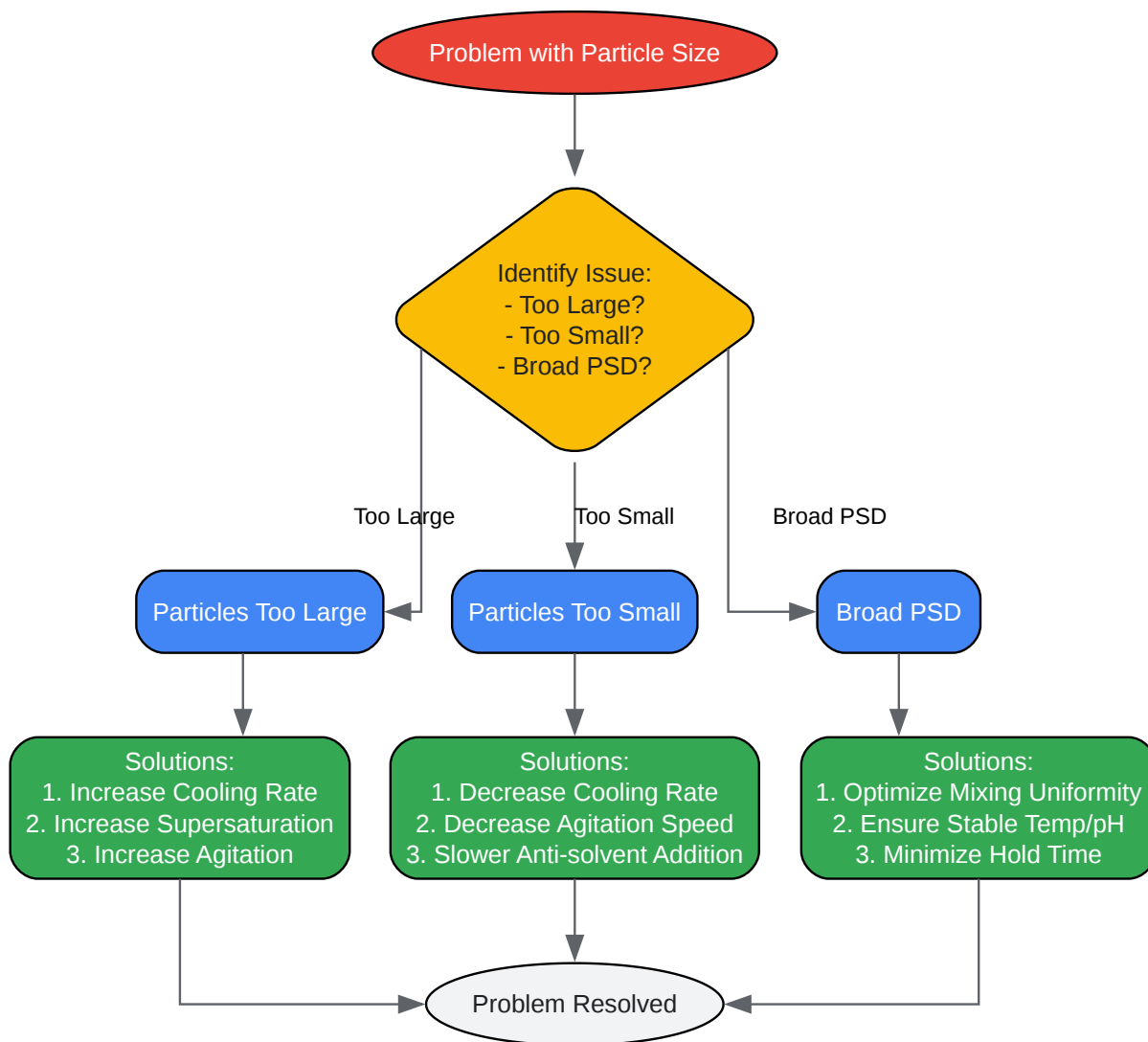
Protocol: Controlled Precipitation of 5-AIPA via pH Adjustment

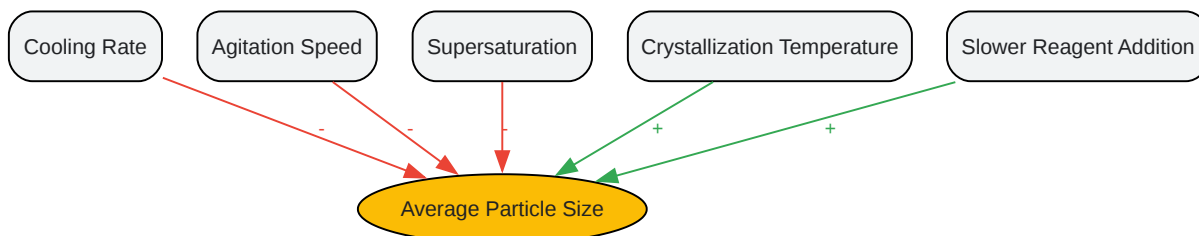
This protocol outlines a general method for precipitating 5-AIPA with considerations for controlling particle size.

- Dissolution:
 - Prepare an aqueous solution of the sodium salt of 5-AIPA. This is often the state of the compound after synthesis via reduction of 5-nitroisophthalic acid in the presence of a base like sodium hydroxide or sodium carbonate.[\[7\]](#)[\[10\]](#)

- Ensure the 5-AIPA is fully dissolved. Gentle heating may be applied if necessary, but the solution should be brought to a controlled starting temperature before precipitation.
- Precipitation by Acidification:
 - Set the desired agitation speed on an overhead stirrer. A moderate speed is recommended to ensure homogeneity without causing excessive particle breakage.
 - Slowly add a solution of hydrochloric acid (e.g., 35% HCl) dropwise to the 5-AIPA solution. [\[11\]](#)
 - Monitor the pH of the solution continuously. The target pH for precipitation is typically between 3.0 and 3.5. [\[7\]](#)[\[8\]](#) The rate of acid addition is a critical parameter for controlling supersaturation and, consequently, particle size. A slower addition rate will generally result in larger particles.
- Cooling and Crystal Growth:
 - Once the target pH is reached and precipitation has initiated, begin cooling the suspension to a lower temperature (e.g., room temperature or below) to ensure complete precipitation.
 - The cooling rate should be controlled. For larger particles, a slow, linear cooling profile is recommended. For smaller particles, a faster cooling rate can be employed. [\[5\]](#)
- Isolation and Drying:
 - Collect the precipitated 5-AIPA crystals by vacuum filtration.
 - Wash the filter cake with cold water to remove any residual salts. [\[8\]](#)
 - Dry the collected product under vacuum at an appropriate temperature to obtain the final 5-AIPA powder.

Visualizations





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